

A Comprehensive Technical Review of 4-Hydroxyphenylacetamide: Synthesis, Properties, and Biological Significance

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Compound of Interest

Compound Name: **4-Hydroxyphenylacetamide**

Cat. No.: **B194378**

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For Researchers, Scientists, and Drug Development Professionals

Introduction

4-Hydroxyphenylacetamide, a molecule of significant interest in both pharmaceutical manufacturing and biomedical research, holds a unique position as a key synthetic intermediate and a biologically relevant metabolite. This technical guide provides an in-depth review of the current state of knowledge on **4-Hydroxyphenylacetamide**, consolidating information on its chemical and physical properties, synthesis methodologies, and its emerging biological profile. While primarily recognized as a crucial precursor in the synthesis of the beta-blocker atenolol, its identity as a metabolite of the widely used analgesic and antipyretic drug, acetaminophen (paracetamol), underscores the need for a thorough understanding of its pharmacological and toxicological characteristics.

This document aims to serve as a comprehensive resource for researchers, scientists, and professionals in drug development by presenting a structured overview of quantitative data, detailed experimental protocols derived from studies on closely related compounds, and visualizations of relevant biochemical pathways. Due to a notable gap in direct research on **4-Hydroxyphenylacetamide**, this review critically synthesizes available data and, where necessary, extrapolates potential biological activities and mechanisms from studies on its parent compound and structural analogs, clearly indicating areas where further investigation is warranted.

Chemical and Physical Properties

4-Hydroxyphenylacetamide, with the chemical formula $C_8H_9NO_2$, is a beige, fine crystalline powder.[1][2] It is soluble in water and slightly soluble in DMSO and methanol.[2][3] A comprehensive summary of its chemical and physical properties is presented in Table 1.

Table 1: Chemical and Physical Properties of **4-Hydroxyphenylacetamide**

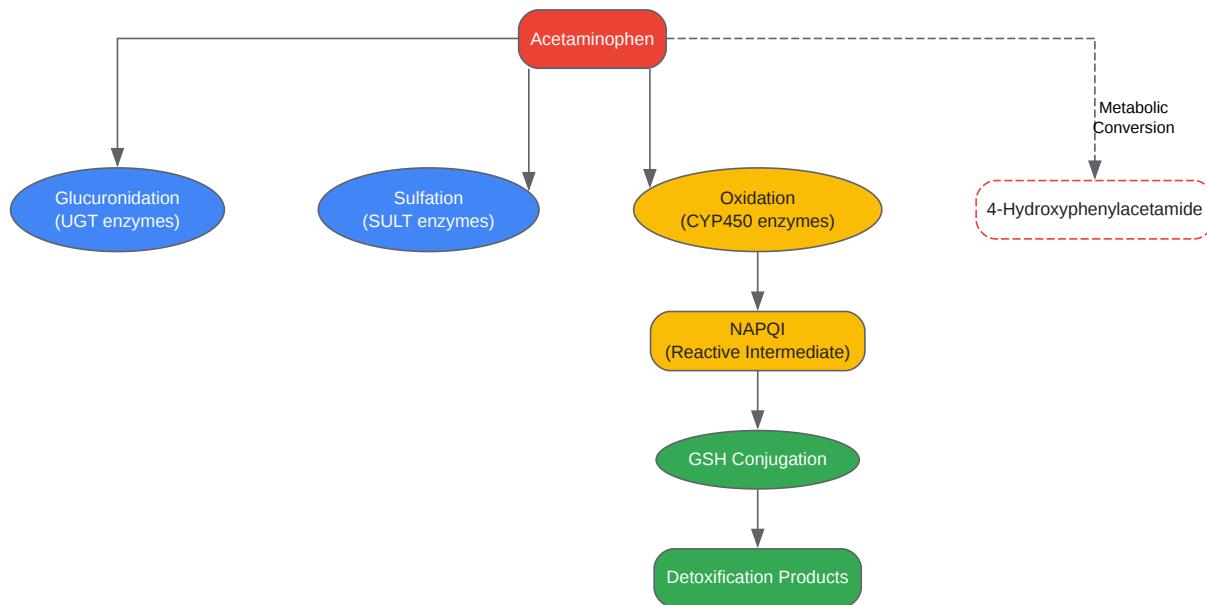
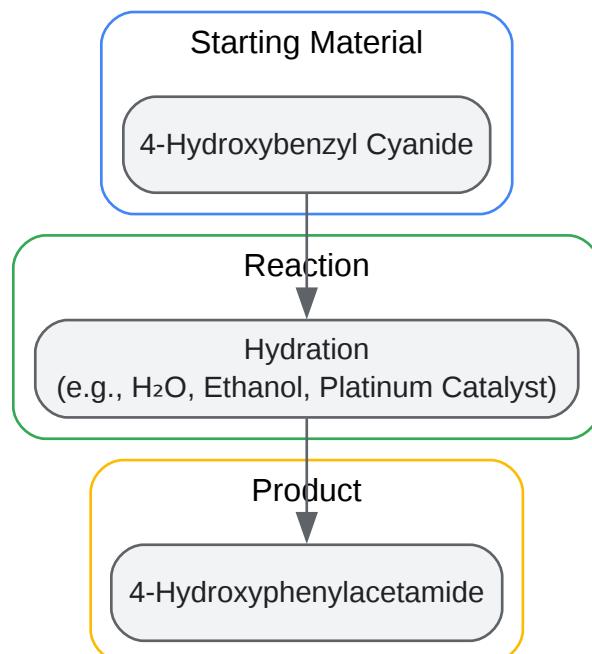
| Property | Value | Reference(s) |
|-------------------|---|--------------|
| Molecular Formula | $C_8H_9NO_2$ | [1][3] |
| Molecular Weight | 151.16 g/mol | [1][3] |
| CAS Number | 17194-82-0 | [1][3] |
| Melting Point | 176-178 °C | [1][3] |
| Boiling Point | 273.17°C (rough estimate) | [3] |
| Density | 1.2023 g/cm ³ (rough estimate) | [3] |
| Water Solubility | Soluble | [3] |
| pKa | 9.99 ± 0.26 (Predicted) | [2] |
| InChI Key | YBPAYPRLUDCSEY- UHFFFAOYSA-N | [4][5] |
| SMILES | NC(=O)Cc1ccc(O)cc1 | [4] |

Synthesis of 4-Hydroxyphenylacetamide

4-Hydroxyphenylacetamide is a critical intermediate in the synthesis of atenolol, a widely prescribed beta-blocker for cardiovascular diseases.[6][7] Its synthesis is a well-established process in industrial and laboratory settings.

General Synthesis Workflow

A common synthetic route to **4-Hydroxyphenylacetamide** involves the hydration of 4-hydroxybenzyl cyanide. This process can be catalyzed by various reagents, including platinum complexes.[5] The general workflow is depicted in the following diagram.



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- To cite this document: BenchChem. [A Comprehensive Technical Review of 4-Hydroxyphenylacetamide: Synthesis, Properties, and Biological Significance]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b194378#literature-review-of-4-hydroxyphenylacetamide-research>]

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